Application Note: High-Resolution ^{1}H NMR Analysis of Methyl 2-cyano-2-methylpropanoate

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Compound of Interest

Compound Name:	*Methyl 2-cyano-2-methylpropanoate*
CAS No.:	*72291-30-6*
Cat. No.:	*B1313631*

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Abstract

This application note provides a comprehensive guide to the ^{1}H Nuclear Magnetic Resonance (NMR) analysis of **methyl 2-cyano-2-methylpropanoate**. The document details the necessary protocols for sample preparation, data acquisition, and spectral interpretation. By elucidating the chemical structure through ^{1}H NMR, this guide serves as a critical resource for researchers, scientists, and professionals in drug development and quality control, ensuring accurate structural verification and purity assessment of this important chemical intermediate.

Introduction

Methyl 2-cyano-2-methylpropanoate ($C_6H_9NO_2$) is a bifunctional organic compound featuring both a nitrile and an ester group.[1][2] Its unique structure, with a quaternary carbon bearing a cyano and two methyl groups, makes it a valuable building block in organic synthesis.[1] Accurate and unambiguous structural confirmation is paramount for its application in the synthesis of pharmaceuticals and other advanced materials. ^{1}H NMR spectroscopy is a powerful analytical technique for the structural elucidation of organic molecules, providing

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detailed information about the chemical environment of protons. This note offers an in-depth protocol and analysis for the ^{1}H NMR spectrum of **methyl 2-cyano-2-methylpropanoate**.

The molecular structure of **methyl 2-cyano-2-methylpropanoate** dictates a simple yet informative ^{1}H NMR spectrum. The molecule contains two distinct sets of protons: the six equivalent protons of the two methyl groups attached to the quaternary carbon and the three equivalent protons of the methoxy group of the ester functionality. Due to the absence of adjacent protons, both signals are expected to appear as sharp singlets. The chemical shifts of these signals are influenced by the electron-withdrawing effects of the adjacent cyano and ester groups.

Experimental Protocols

Sample Preparation

Proper sample preparation is crucial for obtaining a high-quality NMR spectrum.[3] The following protocol is recommended for the preparation of a **methyl 2-cyano-2-methylpropanoate** sample for ^{1}H NMR analysis.

- Sample Weighing: Accurately weigh 5-25 mg of **methyl 2-cyano-2-methylpropanoate**.[4][5] For routine ^{1}H NMR, this amount is sufficient to obtain a good signal-to-noise ratio in a reasonable time.

- Solvent Selection: Choose a suitable deuterated solvent. Chloroform-d ($CDCl_3$) is a common choice for small organic molecules as it is a good solvent for a wide range of compounds and its residual proton signal is a single peak at 7.26 ppm, which typically does not interfere with the signals of interest.

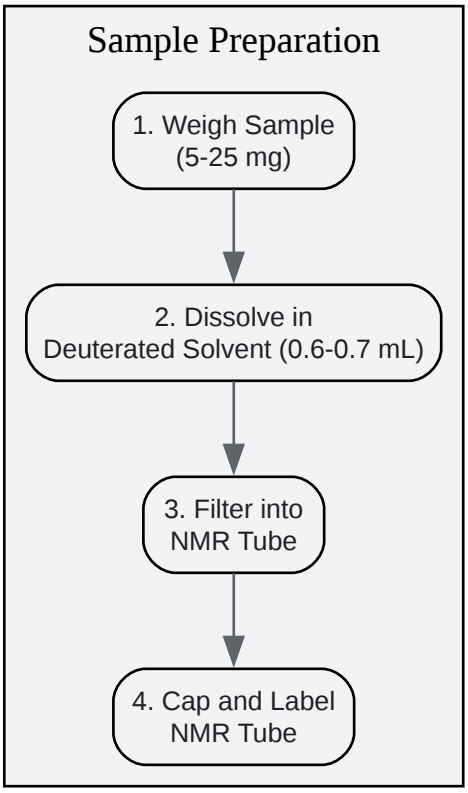
- Dissolution: Dissolve the weighed sample in approximately 0.6-0.7 mL of the deuterated solvent in a small, clean vial.[4][5] Ensure complete dissolution; gentle vortexing can be applied if necessary.

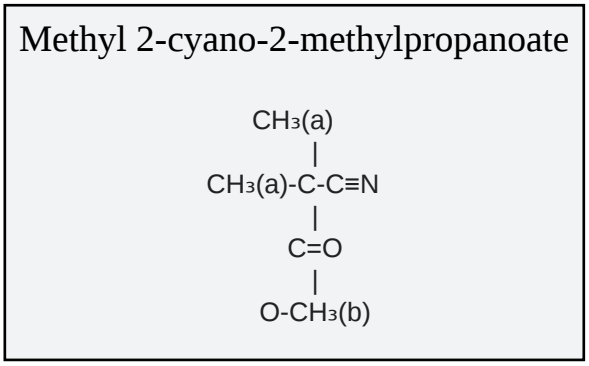
- Filtration: To remove any particulate matter that could degrade the spectral quality by broadening the lines, filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube.[3]

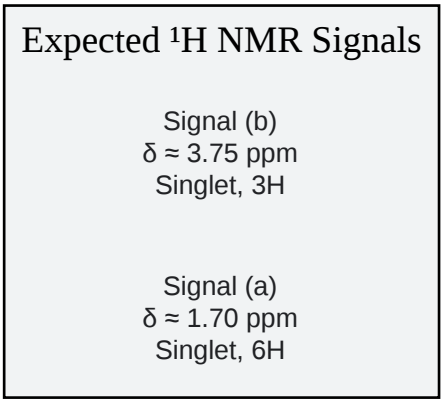
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- Referencing: An internal standard such as tetramethylsilane (TMS) can be added to the solvent to provide an exact reference point at 0 ppm.[5][6] However, for routine analysis, the residual solvent peak can often be used for spectral calibration.[5]
- Labeling: Clearly label the NMR tube with the sample information.

Workflow for ^{1}H NMR Sample Preparation







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Caption: Correlation of the molecular structure with the expected ^{1}H NMR signals.

Conclusion

The ^{1}H NMR spectrum of **methyl 2-cyano-2-methylpropanoate** provides a clear and definitive confirmation of its chemical structure. The presence of two singlets with an integration ratio of 2:1, along with their characteristic chemical shifts, allows for straightforward and unambiguous assignment. This application note serves as a practical guide for researchers and analysts, ensuring the reliable and accurate characterization of this compound, which is essential for its use in further chemical synthesis and drug development.

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